

Application Notes and Protocols: Photocatalytic Degradation of Pollutants Using Ceria Nanoparticles

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Compound of Interest

Compound Name: Cerium

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Introduction

Cerium oxide nanoparticles (CeO₂ NPs), or nanoceria, have emerged as promising photocatalysts for the degradation of a wide range of organic pollutants in water.^{[1][2]} Their unique electronic and chemical properties, including the ability to switch between Ce³⁺ and Ce⁴⁺ oxidation states and the presence of oxygen vacancies, make them effective in generating reactive oxygen species (ROS) under light irradiation for the decomposition of contaminants.^{[3][4]} This document provides detailed application notes and experimental protocols for the use of ceria nanoparticles in the photocatalytic degradation of various pollutants, including dyes, phenols, and antibiotics.

Data Presentation: Photocatalytic Degradation Efficiency

The following tables summarize the quantitative data on the photocatalytic degradation of various organic pollutants using ceria-based nanoparticles under different experimental conditions.

Table 1: Degradation of Dyes

Dye Pollutant	Ceria Nanoparticle Type	Catalyst Conc. (g/L)	Pollutant Conc. (mg/L)	Light Source	Irradiation Time (min)	Degradation Efficiency (%)	Reference
Methylene Blue (MB)	Pure CeO ₂	1.0	20	UV	175	85	[5]
Methylene Blue (MB)	CeO ₂ /FA Cs composite	-	-	-	300	60	[5]
Methylene Blue (MB)	Mg-doped CeO ₂	-	-	-	-	>86	[6]
Methylene Blue (MB)	Ca-doped CeO ₂	-	-	-	-	>89	[6]
Methylene Blue (MB)	Sr-doped CeO ₂	-	-	-	-	>89	[6]
Methylene Blue (MB)	Ba-doped CeO ₂	-	-	-	-	97	[6]
Methylene Blue (MB)	0.25 wt% CeO ₂ -doped TiO ₂ nanotubes	-	-	UV	120	100	[7]
Methylene Blue (MB)	0.25 wt% CeO ₂ -doped TiO ₂	-	-	UV	120	100	[7]

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Methylene Blue (MB)	CeO ₂ /Fe ₂ O ₃ /r-GO	-	-	UV	-	86	[8]
Indigo Carmine (IC)	Pure CeO ₂	0.6	30	UV-C	180	90 (at pH 2.5)	[5][9]
Methyl Orange (MO)	Pure CeO ₂	0.05	50	Visible	-	-	[10]
Methyl Orange (MO)	CeO ₂ /PA NI (4 wt%)	-	-	Visible	240	45	[11]
Methyl Orange (MO)	GO(30%)-CeO ₂	-	100	Visible	-	93	[8]
Methyl Orange (MO)	CeO ₂ /Fe ₂ O ₃ /r-GO	-	-	UV	-	90	[8]
Malachite Green (MG)	Pure CeO ₂	0.2	50	Visible	-	95 (at pH 9)	[10]
Rhodamine B (RhB)	Ag ₃ PO ₄ /CeO ₂	-	-	Visible	60	88	[12]
Rhodamine B (RhB)	4% Cr-doped CeO ₂	-	5	-	30	98.3	[13]
Congo Red (CR)	CeO ₂ /GO	-	-	Visible	130	94	[8]

Direct Blue 14	Pure CeO ₂	0.6	10	UV	20	100 (at pH 1.5, 50°C)	[14]
Remazol Brilliant Blue R	5 mol% Mn- doped CeO ₂	-	-	UV	-	67.7	[15]

Table 2: Degradation of Phenolic Compounds

Phenolic Pollutant	Ceria Nanoparticle Type	Catalyst Conc. (g/L)	Pollutant Conc. (mg/L)	Light Source	Irradiation Time (min)	Degradation Efficiency (%)	Reference
Phenol	Biofabricated CeO ₂	-	-	Visible	360	92.24	
Phenol	Moringa oleifera mediated CeO ₂	-	7	UV	120	94.45	
Bisphenol A (BPA)	CeO ₂ /GO	-	-	Simulated Solar	-	Efficient Degradation	[16]
Bisphenol F (BPF)	CeO ₂ /GO	-	-	Simulated Solar	-	Efficient Degradation	[16]
Bisphenol S (BPS)	CeO ₂ /GO	-	-	-	-	Spontaneous Decomposition	[16]
p-Nitrophenol	6% Mg-doped CeO ₂	-	-	-	-	90.2	[8]

Table 3: Degradation of Antibiotics

Antibiotic Pollutant	Ceria Nanoparticle Type	Catalyst Conc. (g/L)	Pollutant Conc. (mg/L)	Light Source	Irradiation Time (min)	Degradation Efficiency (%)	Reference
Tenoxicam (TEN)	Pure CeO ₂ (with H ₂ O ₂)	10	20	UV	>40	100	[17] [18]
Norfloxacin (NOF)	Pure CeO ₂	-	-	UV	-	98.9	[19]
Doxycycline (DC)	Algae-synthesized CeO ₂	0.05	20	Visible	30	98.2	[20]
Sulfamethoxazole	N-doped CeO ₂	-	-	-	-	96	[6]
Ciprofloxacin	N/P dual-doped CeO ₂ /carbon	-	-	-	-	>62	[6]
Chlortetracycline	CeO ₂ /ZnO	0.05	-	UV	-	Enhanced	[21]
Ceftriaxone	CeO ₂ /ZnO	0.05	-	UV	-	Enhanced	[21]

Experimental Protocols

Protocol 1: Synthesis of Ceria Nanoparticles via Precipitation Method

This protocol describes a common and straightforward method for synthesizing ceria nanoparticles.[\[11\]](#)[\[18\]](#)

Materials:

- **Cerium** (III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$) or **Cerium** (IV) ammonium nitrate ($(\text{NH}_4)_2\text{Ce}(\text{NO}_3)_6$)
- Ammonium hydroxide (NH_4OH) solution (e.g., 2 M) or Sodium hydroxide (NaOH) solution
- Deionized water
- Ethanol

Procedure:

- Prepare an aqueous solution of the **cerium** salt precursor (e.g., 5.0 wt%).[\[11\]](#)
- Heat the precursor solution to a specific temperature (e.g., 70°C) while stirring.[\[11\]](#)
- Slowly add the precipitating agent (e.g., aqueous ammonia) dropwise to the heated precursor solution until the pH reaches a desired value (e.g., pH 8-9) to induce precipitation.
[\[11\]](#)[\[22\]](#)
- Continue stirring the suspension at the elevated temperature for a set period (e.g., 1 hour) to allow for aging of the precipitate.[\[11\]](#)
- Allow the suspension to cool to room temperature while continuing to stir for several hours (e.g., 4 hours).[\[11\]](#)
- Collect the precipitate by centrifugation or filtration.
- Wash the collected nanoparticles multiple times with deionized water and ethanol to remove any unreacted precursors and byproducts.[\[22\]](#)
- Dry the washed nanoparticles in an oven at a specific temperature (e.g., 50-60°C).[\[22\]](#)
- For improved crystallinity, the dried powder can be calcined in a furnace at a higher temperature (e.g., 500°C for 2 hours).[\[10\]](#)

Protocol 2: Characterization of Ceria Nanoparticles

To ensure the desired properties of the synthesized nanoparticles, the following characterization techniques are recommended:

- X-ray Diffraction (XRD): To determine the crystal structure, phase purity, and average crystallite size.[23][17]
- Transmission Electron Microscopy (TEM) / Scanning Electron Microscopy (SEM): To observe the morphology, size, and shape of the nanoparticles.[23][17]
- UV-Vis Diffuse Reflectance Spectroscopy (DRS): To determine the band gap energy of the nanoparticles.[24]
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups present on the surface of the nanoparticles.[9]
- Brunauer-Emmett-Teller (BET) Analysis: To measure the specific surface area of the nanoparticles.[17]

Protocol 3: Photocatalytic Degradation Experiment

This protocol outlines a general procedure for evaluating the photocatalytic activity of ceria nanoparticles in the degradation of organic pollutants.[5][9][25]

Materials:

- Synthesized ceria nanoparticles
- Target organic pollutant (e.g., methylene blue, phenol, tetracycline)
- Deionized water
- pH adjustment solutions (e.g., 0.1 M HCl, 0.1 M NaOH)[5]
- Photoreactor equipped with a light source (e.g., UV lamp, Xenon lamp for simulated solar light, or visible light lamp)[25][26][27]
- Magnetic stirrer

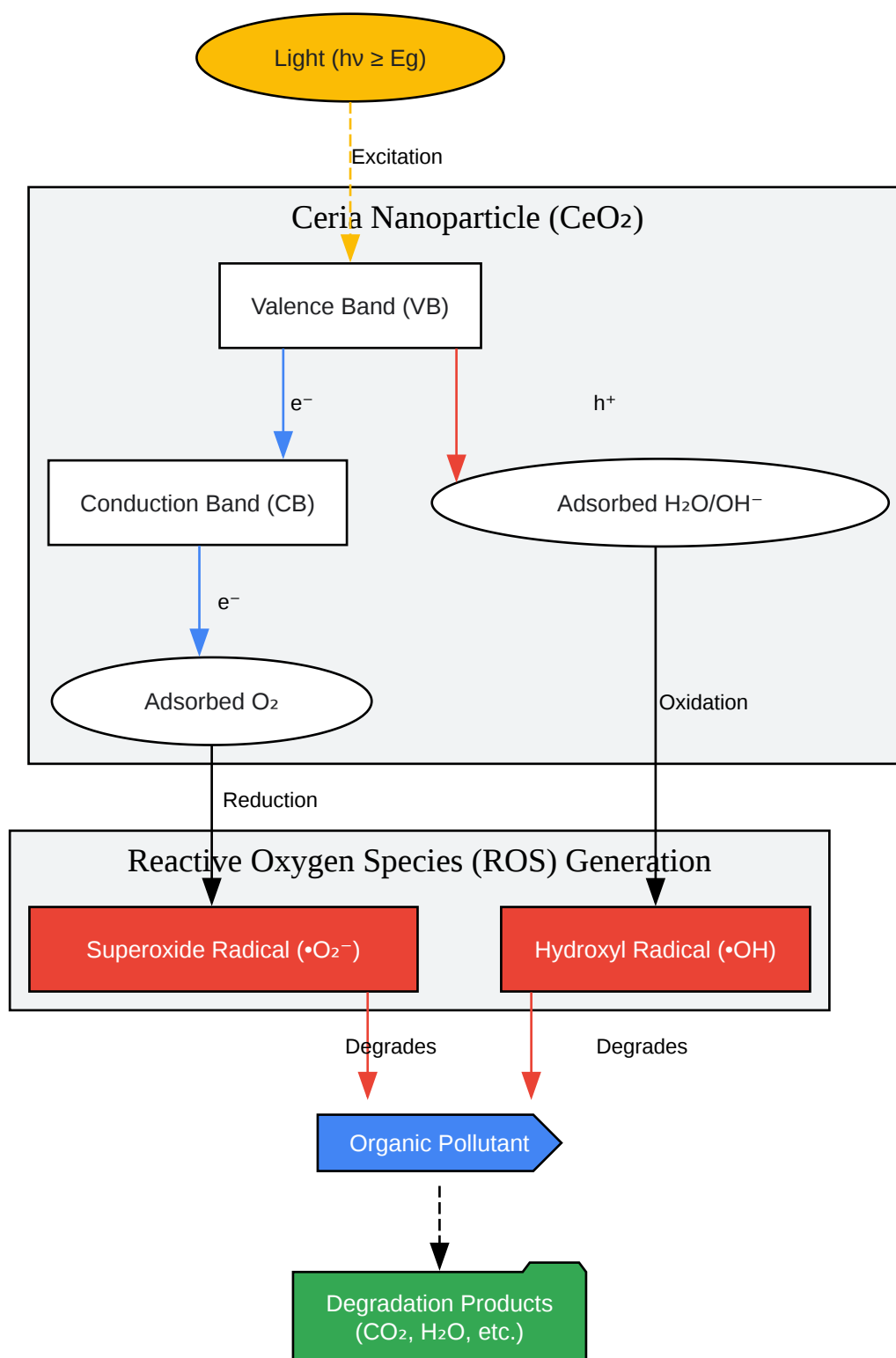
- UV-Vis spectrophotometer

Procedure:

- Prepare a stock solution of the target pollutant in deionized water at a known concentration (e.g., 20 mg/L).[\[17\]](#)
- Disperse a specific amount of ceria nanoparticles (the photocatalyst) into a defined volume of the pollutant solution (e.g., 0.2 g of catalyst in 100 mL of solution).[\[5\]](#)[\[17\]](#)
- Adjust the pH of the suspension to the desired value using HCl or NaOH solutions, as pH can significantly influence the degradation efficiency.[\[5\]](#)[\[17\]](#)
- Before irradiation, stir the suspension in the dark for a period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the pollutant and the catalyst surface.[\[5\]](#)
- Position the reactor under the light source and begin irradiation while continuously stirring the suspension.[\[25\]](#)[\[26\]](#)
- At regular time intervals, withdraw aliquots of the suspension.
- Centrifuge or filter the withdrawn samples to remove the catalyst nanoparticles.
- Analyze the concentration of the remaining pollutant in the supernatant/filtrate using a UV-Vis spectrophotometer by measuring the absorbance at the wavelength of maximum absorption for the specific pollutant.
- The degradation efficiency can be calculated using the formula: $\text{Degradation (\%)} = [(C_0 - C_t) / C_0] \times 100$, where C_0 is the initial concentration of the pollutant and C_t is the concentration at time t .

Mandatory Visualizations

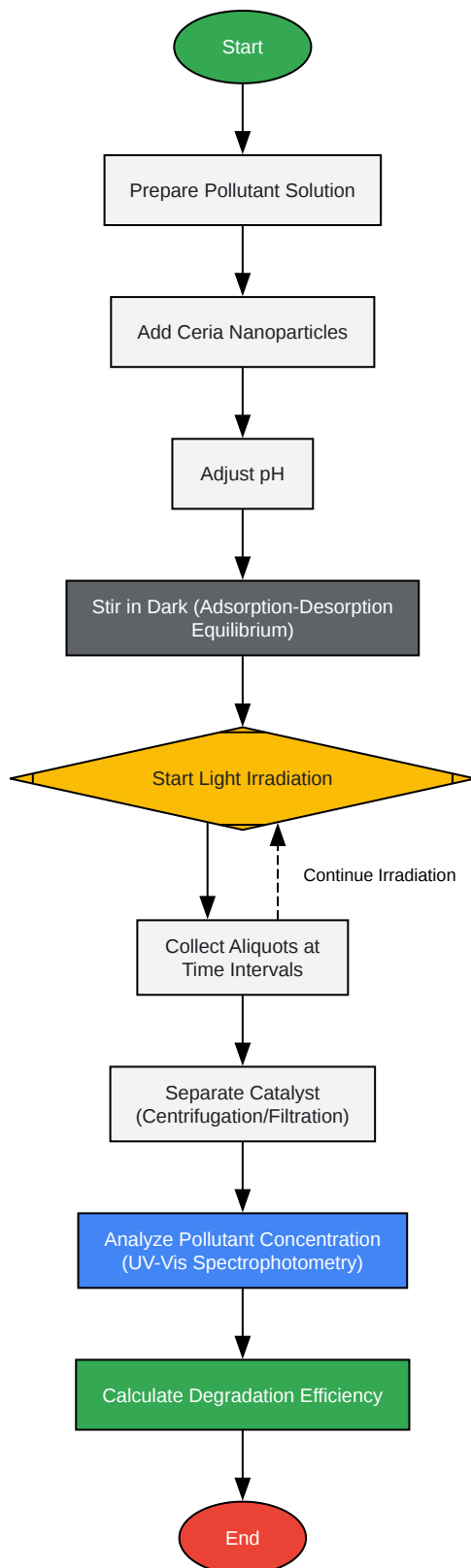
Photocatalytic Degradation Mechanism



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Caption: Mechanism of photocatalytic degradation of pollutants by ceria nanoparticles.

Experimental Workflow for Photocatalysis



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Caption: General experimental workflow for a photocatalytic degradation study.

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